

Illuminating the Transcriptome: A Protocol for Live-Cell RNA Imaging with DFHO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DFHO
Cat. No.: B13633030

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Application Notes for Researchers, Scientists, and Drug Development Professionals

The ability to visualize ribonucleic acid (RNA) in living mammalian cells is crucial for understanding its diverse roles in gene expression, regulation, and disease. This document provides a detailed protocol for utilizing the fluorogenic probe **DFHO** (3,5-difluoro-4-hydroxybenzylidene imidazolinone-2-oxime) for real-time imaging of RNA in mammalian cells. **DFHO** is a cell-permeable, non-fluorescent dye that exhibits a significant increase in fluorescence upon binding to a specific RNA aptamer, most notably the "Corn" aptamer.^{[1][2][3]} This system offers high photostability and low background fluorescence, making it an excellent tool for tracking RNA dynamics.^{[1][3][4]}

The core of this technique involves genetically tagging the RNA of interest with the Corn aptamer sequence. When expressed in cells, this tagged RNA can then be specifically bound by **DFHO**, leading to a "turn-on" of fluorescence that can be visualized using standard microscopy techniques.^{[1][4]} This method is particularly advantageous for its low cellular toxicity and the red-shifted emission of the **DFHO**-Corn complex, which helps to minimize interference from cellular autofluorescence.^{[1][5]}

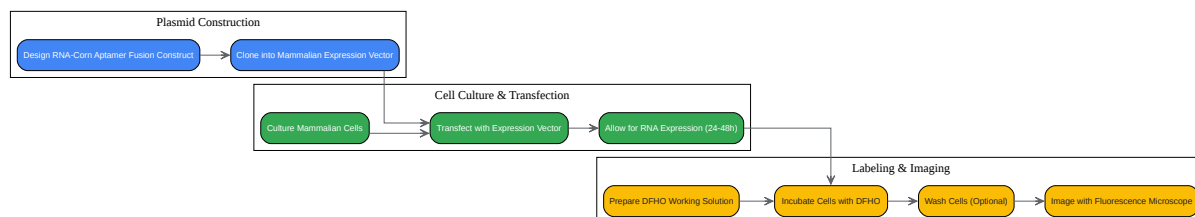
Quantitative Data Summary

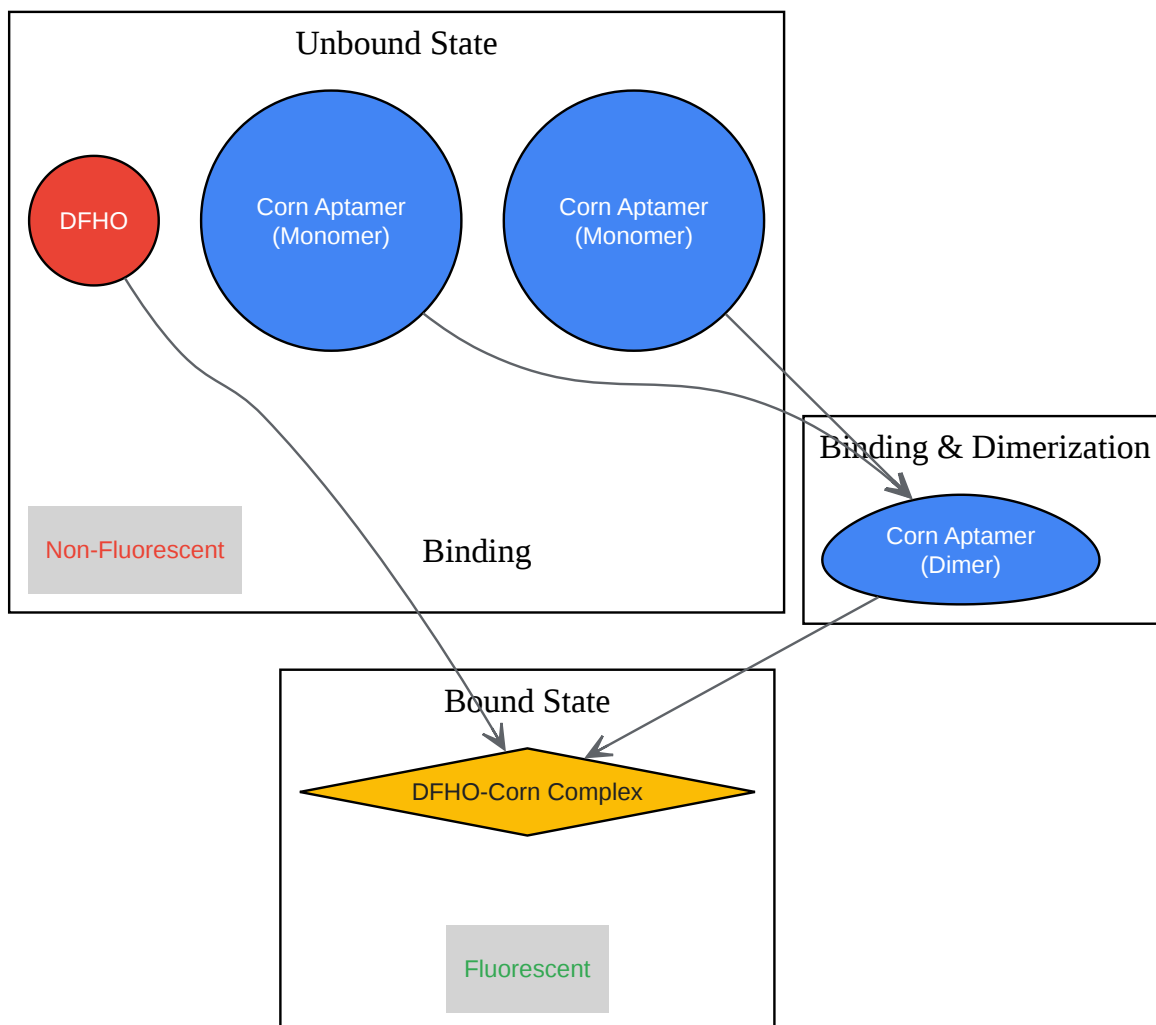
The following table summarizes the key quantitative parameters of the **DFHO**-aptamer system for easy reference and comparison.

Parameter	Value	Aptamer	Reference
Excitation Maximum (λ_{ex})	505 nm	Corn	
Emission Maximum (λ_{em})	545 nm	Corn	[6]
Dissociation Constant (Kd)	70 nM	Corn	[2]
Dissociation Constant (Kd)	54 nM	Squash	
Extinction Coefficient	29,000 M ⁻¹ cm ⁻¹	Corn	
Recommended DFHO Concentration for Live-Cell Imaging	10 - 20 μ M	N/A	[2][3][4]
Molecular Weight	281.22 g/mol	N/A	

Experimental Workflow

The overall experimental workflow for labeling RNA with **DFHO** in mammalian cells is depicted below. This process begins with the design and construction of a plasmid encoding the RNA of interest tagged with the Corn aptamer, followed by transfection into mammalian cells, incubation with **DFHO**, and subsequent imaging.





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